

4-Methyldecane as a Volatile Organic Compound (VOC): A Technical Guide

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Compound of Interest

Compound Name: 4-Methyldecane

Cat. No.: B1670055

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Introduction

4-Methyldecane is a branched-chain alkane and a volatile organic compound (VOC) that has been identified in a variety of natural and anthropogenic sources. Its presence in the environment, in biological systems, and as a component of industrial products necessitates a thorough understanding of its chemical properties, biological activities, and the methodologies used for its detection and analysis. This technical guide provides a comprehensive overview of **4-methyldecane**, with a focus on its physicochemical properties, natural occurrence, synthesis, analytical methods, and toxicological profile.

Physicochemical Properties

4-Methyldecane is a colorless liquid with a characteristic pungent, acrid odor.^[1] Its branched structure influences its physical properties, distinguishing it from its linear isomer, undecane. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **4-Methyldecane**

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	[1][2]
Molecular Weight	156.31 g/mol	[1][2]
CAS Number	2847-72-5	[1]
Boiling Point	~174 °C	
Physical Description	Colorless liquid with a pungent, acrid odor	[1]
Solubility	Insoluble in water; soluble in organic solvents	
Kovats Retention Index	Standard non-polar: 1060 - 1064	[1]

Natural and Anthropogenic Occurrence

4-Methyldecane has been identified in a diverse range of natural sources, including various plant species. It is also a known component of some industrial products.

Natural Sources:

- Plants: **4-Methyldecane** has been detected as a volatile compound in several plants, including tea leaves (specifically in low-elevation samples), the branches and leaves of *Zanthoxylum myriacanthum*, and in carob extracts. It has also been reported in *Persicaria hydropiperoides* and *Persicaria minor*.
- Food: It has been found in chickpeas, coconut flesh, cooked beef, and wheat.

Anthropogenic Sources:

- Fuels: **4-Methyldecane** is a minor component of jet fuels such as JP-5 and JP-8.

Biological Activity and Toxicology

Biomarker Potential

4-Methyldecane has been investigated as a potential biomarker for certain medical conditions. Studies have identified it as a possible biomarker for oxidative stress in malignant melanoma and bovine tuberculosis.

Metabolism

In biological systems, **4-methyldecane**, like other alkanes, is expected to be metabolized by cytochrome P450 enzymes. The metabolic pathway would likely involve oxidation to form alcohols, which can be further oxidized to aldehydes, ketones, and carboxylic acids.

Toxicology

4-Methyldecane is classified as a neurotoxin.[3] Exposure to this and similar saturated aliphatic hydrocarbons can lead to acute solvent toxicity.[1] The primary route of exposure is inhalation, and high concentrations can cause central nervous system depression.

Experimental Protocols

Synthesis of 4-Methyldecane

Two primary methods for the synthesis of branched alkanes like **4-methyldecane** are catalytic pyrolysis and the Grignard reaction.

1. Catalytic Pyrolysis of Higher Alkanes

This method involves the breakdown of larger hydrocarbon chains into smaller, more branched structures.

- Principle: Higher molecular weight alkanes are heated to high temperatures in the presence of a catalyst, leading to the fission of C-C and C-H bonds and subsequent rearrangement to form smaller, branched alkanes.
- Catalysts: Common catalysts include Cr_2O_3 , V_2O_3 , MoO_3 , Al_2O_3 , ZnO , and SiO_2 .
- General Protocol:
 - A high molecular weight alkane is vaporized and passed through a heated reactor tube containing the catalyst.

- The reaction temperature is typically maintained between 400-600 °C.
- The product stream is cooled to condense the liquid hydrocarbons.
- The resulting mixture of alkanes is then separated by fractional distillation to isolate **4-methyldecane**.
- Efficiency Evaluation: The efficiency of the synthesis is determined by the yield of **4-methyldecane** and the selectivity of the catalytic process. Product analysis is typically performed using Gas Chromatography-Mass Spectrometry (GC-MS).

2. Grignard Reaction

The Grignard reaction is a versatile method for forming carbon-carbon bonds.

- Principle: A Grignard reagent (organomagnesium halide) is reacted with a suitable electrophile to form the desired alkane. For the synthesis of **4-methyldecane**, a possible route involves the reaction of a heptyl magnesium halide with a butanone derivative, followed by reduction.
- General Protocol:
 - Preparation of the Grignard Reagent: An appropriate alkyl halide (e.g., 1-bromoheptane) is reacted with magnesium turnings in an anhydrous ether solvent (e.g., diethyl ether or tetrahydrofuran) under an inert atmosphere to form the Grignard reagent.
 - Reaction with Electrophile: The Grignard reagent is then added to a solution of a suitable ketone (e.g., 2-butanone) in an anhydrous ether solvent at a low temperature (e.g., 0 °C).
 - Work-up: The reaction mixture is quenched with an acidic aqueous solution (e.g., dilute HCl or NH₄Cl solution) to protonate the intermediate alkoxide.
 - Reduction: The resulting tertiary alcohol is then reduced to the corresponding alkane. This can be achieved through various methods, such as conversion to a tosylate followed by reduction with a hydride reagent like lithium aluminum hydride.
 - Purification: The final product is purified by extraction and fractional distillation.

Extraction of 4-Methyldecane from Plant Material

A common method for extracting volatile compounds like **4-methyldecane** from plant matrices is Solid-Phase Microextraction (SPME) followed by GC-MS analysis.

- Principle: SPME uses a fiber coated with a stationary phase to extract and concentrate analytes from a sample. The analytes are then thermally desorbed from the fiber in the hot inlet of a gas chromatograph.
- General Protocol:
 - Sample Preparation: A known amount of the plant material (e.g., leaves, stems) is placed in a sealed vial. The sample may be ground to increase the surface area. An internal standard may be added for quantification.
 - Extraction: The SPME fiber is exposed to the headspace above the sample for a defined period at a controlled temperature to allow for the adsorption of volatile compounds.
 - Desorption and Analysis: The fiber is then retracted and inserted into the heated injection port of a GC-MS system, where the adsorbed analytes are thermally desorbed and transferred to the GC column for separation and subsequent detection by the mass spectrometer.

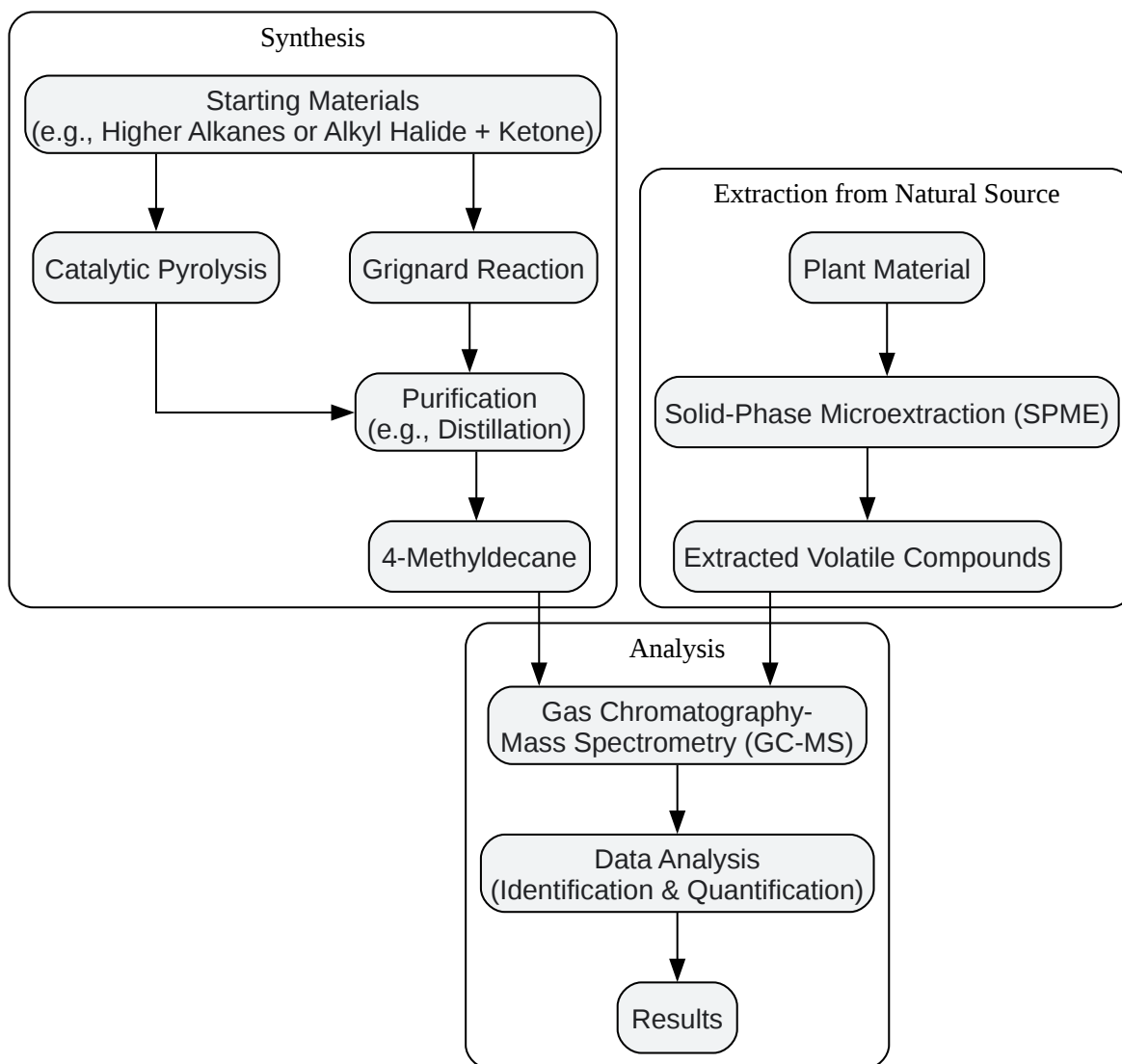
Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the most common and effective technique for the identification and quantification of **4-methyldecane**.

- Principle: GC separates volatile compounds based on their boiling points and interactions with the stationary phase of the column. The separated compounds then enter the mass spectrometer, which ionizes them and separates the resulting ions based on their mass-to-charge ratio, allowing for their identification and quantification.
- General Protocol:

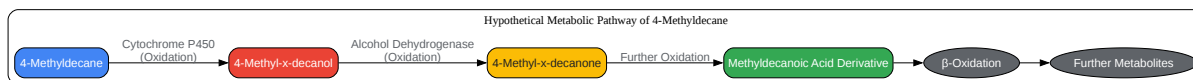
- Sample Introduction: The sample, either as a liquid injection or desorbed from an SPME fiber, is introduced into the heated GC inlet.
- Gas Chromatography:
 - Column: A non-polar capillary column (e.g., DB-5ms or HP-5ms) is typically used for the separation of alkanes.
 - Carrier Gas: Helium is commonly used as the carrier gas at a constant flow rate.
 - Oven Temperature Program: A temperature gradient is used to elute the compounds, starting at a lower temperature and ramping up to a higher temperature.
- Mass Spectrometry:
 - Ionization: Electron ionization (EI) at 70 eV is standard.
 - Mass Analyzer: A quadrupole or ion trap mass analyzer is commonly used.
 - Data Acquisition: Data can be acquired in full scan mode for identification or in selected ion monitoring (SIM) mode for enhanced sensitivity and quantification.
- Identification: Identification of **4-methyldecane** is based on its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).
- Quantification: Quantification is typically performed by creating a calibration curve using standards of known concentrations.

Visualizations



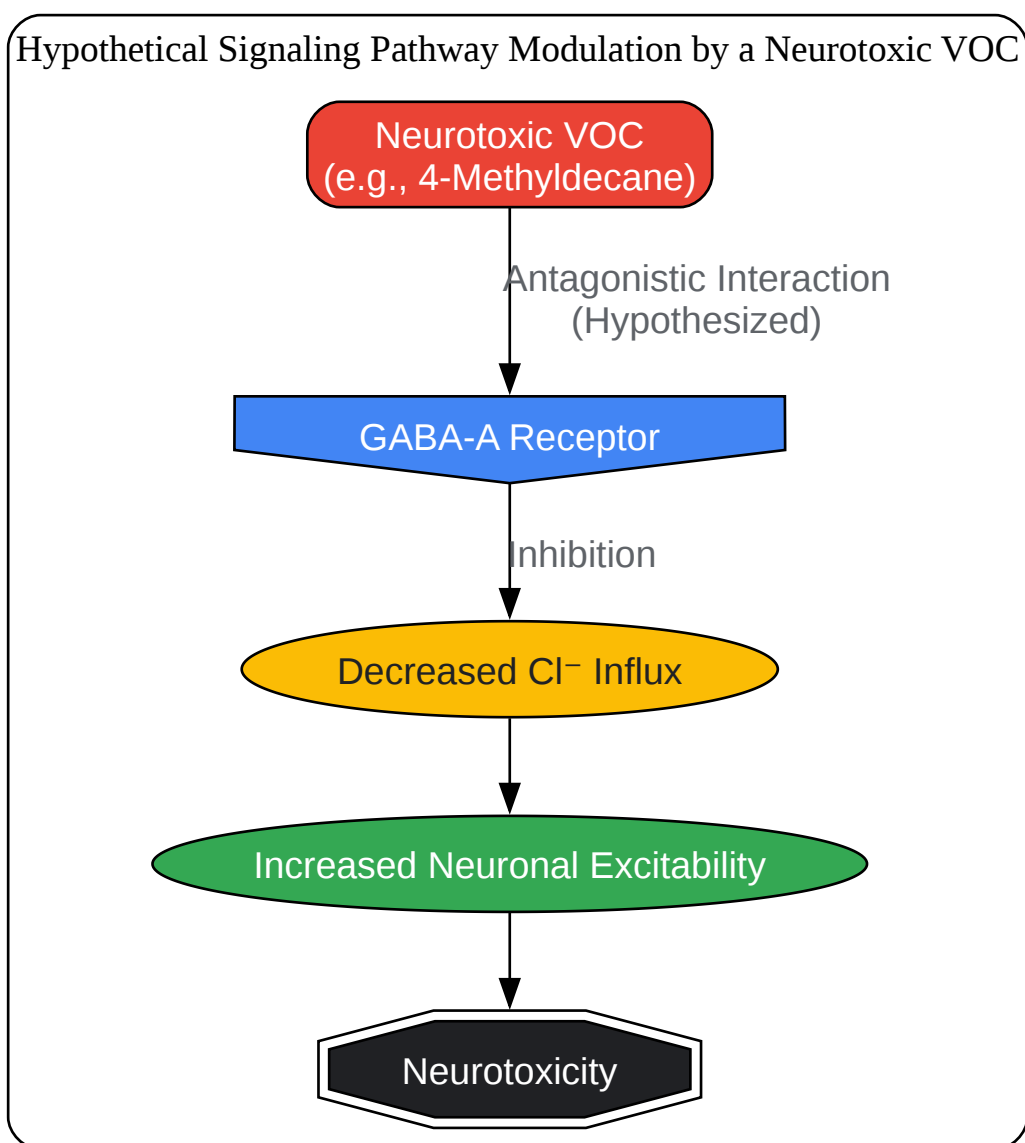
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Caption: Experimental workflow for the synthesis, extraction, and analysis of **4-Methyldecane**.



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Caption: A plausible metabolic pathway for **4-Methyldecane** in biological systems.



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Caption: A hypothetical signaling pathway illustrating potential neurotoxic effects of a VOC.

Note: This is a generalized pathway and has not been specifically demonstrated for **4-Methyldecane**.

Conclusion

4-Methyldecane is a volatile organic compound with relevance in various scientific and industrial fields. Its role as a potential biomarker and its neurotoxic properties warrant further investigation. The experimental protocols outlined in this guide provide a foundation for researchers to synthesize, extract, and analyze this compound. Future research should focus on elucidating the specific biological signaling pathways modulated by **4-methyldecane** to better understand its mechanism of action and toxicological profile.

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